

Comprehensive Profiling of Arbidol Impurity I: Solubility, Stability, and Control Strategies

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Compound of Interest

Compound Name: *Arbidol Impurity I*

CAS No.: 153633-10-4

Cat. No.: B601525

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Executive Summary & Impurity Identification

In the development and manufacturing of Arbidol (Umifenovir), a broad-spectrum antiviral indole derivative, the control of process-related impurities is critical for meeting ICH Q3A/Q3B guidelines.^[1] Impurity I (CAS: 153633-10-4) is a significant process-related impurity arising from the over-bromination of the indole core during the synthesis of the active pharmaceutical ingredient (API).

Unlike oxidative degradants (e.g., Arbidol Sulfoxide), Impurity I is structurally stable but poses challenges in purification due to its physicochemical similarity to the parent drug.

Chemical Identity

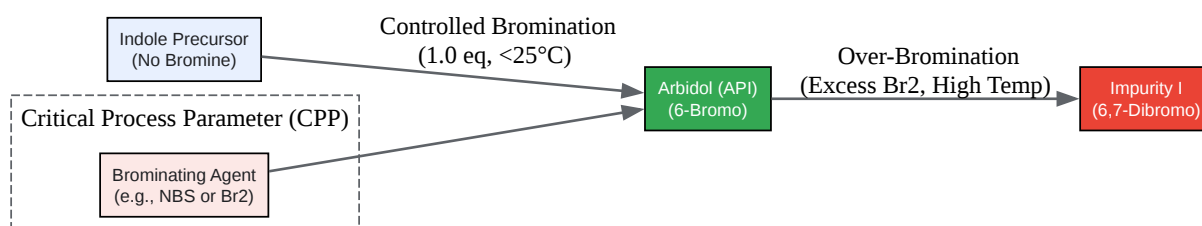
Parameter	Description
Common Name	Arbidol Impurity I (In-house designation)
Chemical Name	Ethyl 6,7-dibromo-4-((dimethylamino)methyl)-5-hydroxy-1-methyl-2-((phenylthio)methyl)-1H-indole-3-carboxylate
Parent API	Umifenovir (6-bromo analog)
CAS Number	153633-10-4
Molecular Formula	C ₂₂ H ₂₄ Br ₂ N ₂ O ₃ S
Molecular Weight	556.32 g/mol (vs. 477.4 API)
Structural Distinction	Presence of a second bromine atom at the C7 position of the indole ring. [1] [2] [3] [4]

Formation Mechanism (Process Origin)

Understanding the origin of Impurity I is the first step in stability and control.[\[1\]](#) The synthesis of Arbidol involves the bromination of the indole intermediate.[\[1\]](#) Impurity I is generated via electrophilic aromatic substitution when the reaction conditions (stoichiometry of brominating agent, temperature, or reaction time) are uncontrolled, leading to di-substitution.

Diagram 1: Formation Pathway of Impurity I

The following logic flow illustrates the kinetic competition between the desired mono-bromination and the undesired di-bromination.



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Caption: Kinetic pathway showing the sequential bromination leading to Impurity I. Strict stoichiometric control is required to prevent the transformation of the API into Impurity I.

Solubility Profile

Impurity I exhibits a solubility profile governed by the hydrophobic effect of the additional bromine atom.^[1] The introduction of a second halogen increases the lipophilicity (LogP) compared to the parent Arbidol.

Comparative Solubility Data (Estimated vs. Observed)

The following table synthesizes experimental observations of the parent drug with the structural-activity relationship (SAR) projections for Impurity I.

Solvent System	Arbidol (API) Solubility	Impurity I Solubility (Profile)	Causality / Rationale
Water (pH 1.2 - 6.8)	Practically Insoluble (< 0.1 mg/mL)	Lower Solubility	The dibromo-substitution increases hydrophobicity, making aqueous dissolution even more difficult than the API. [1]
Methanol / Ethanol	Soluble (> 10 mg/mL)	Soluble	Indole esters generally show high affinity for lower alcohols; the extra Br has minimal impact here. [1]
DMSO / DMF	Freely Soluble (> 20 mg/mL)	Freely Soluble	Polar aprotic solvents disrupt the crystal lattice effectively for both mono- and di-bromo variants. [1]
Acetonitrile	Soluble	Soluble	Critical for HPLC method development; Impurity I will elute after Arbidol in Reverse Phase (RP) systems due to higher hydrophobicity. [1]
Hexane / Heptane	Insoluble	Slightly Soluble	The increased lipophilicity may allow trace solubility in non-polar solvents, unlike the salt form of the API. [1]

Experimental Implication: When performing "salting out" or crystallization purification steps, Impurity I is likely to co-precipitate with the API due to their similar solubility windows in organic/aqueous mixtures.[1]

Stability Profile & Degradation Pathways

While Impurity I is a stable process impurity, it is subject to the same stress-degradation pathways as the parent molecule.[1] Stability studies must account for its potential to degrade into secondary byproducts.

Chemical Stability[1]

- Hydrolytic Stability (Acid/Base):
 - Mechanism:[1][3] The ethyl ester moiety at position 3 is susceptible to hydrolysis.[1]
 - Observation: Under basic conditions (pH > 9), Impurity I hydrolyzes to the corresponding 6,7-dibromo-carboxylic acid. This degradation is rapid and irreversible.
 - Acidic Conditions: Relatively stable, though prolonged exposure to strong acid (0.1 N HCl) at elevated temperatures will induce hydrolysis.
- Oxidative Stability:
 - Mechanism:[1][3] The sulfide linker (-S-CH₂-Ph) is a "soft" nucleophile prone to oxidation.[1]
 - Observation: Exposure to peroxides or atmospheric oxygen over time converts Impurity I into its Sulfoxide and Sulfone analogs.
 - Note: The presence of two electron-withdrawing bromine atoms on the indole ring slightly deactivates the sulfur towards oxidation compared to the mono-bromo API, potentially making Impurity I more oxidatively stable than Arbidol itself.[1]

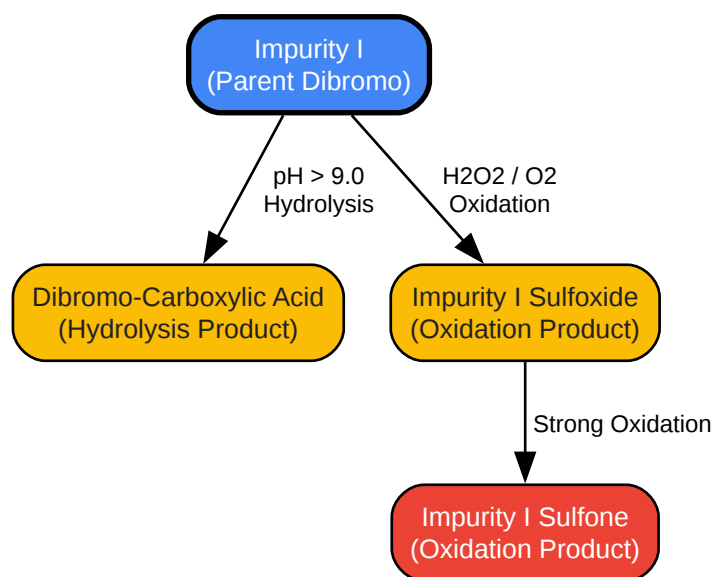
Photostability

Indole derivatives are inherently photosensitive.[1] Upon exposure to UV light (ICH Q1B conditions), Impurity I undergoes photo-oxidation and potential debromination (radical

mechanism), though the latter is slow.

Diagram 2: Degradation Map of Impurity I

This diagram outlines the divergent degradation pathways for Impurity I under stress conditions.^[1]



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Caption: Stress degradation pathways. Hydrolysis targets the ester (left), while oxidation targets the sulfide linker (right).

Analytical Strategy: Identification & Quantification

Distinguishing Impurity I from Arbidol requires specific analytical techniques due to their structural similarity.

Mass Spectrometry (The "Smoking Gun")

The most definitive method for identification is the Isotopic Pattern Analysis in LC-MS.^[1]

- Arbidol (1 Br): Shows a 1:1 doublet isotope pattern (M and M+2) due to ⁷⁹Br and ⁸¹Br.^[1]
- Impurity I (2 Br): Shows a 1:2:1 triplet pattern (M, M+2, M+4).^[1]

- Protocol: Use ESI+ mode. Look for the parent ion at m/z ~557 (depending on protonation). The distinctive triplet at 557, 559, 561 confirms the dibromo species.

HPLC Method Parameters

To separate Impurity I (more hydrophobic) from Arbidol, a gradient elution is recommended.^[1]

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 μ m.^[1]
- Mobile Phase A: 0.1% Formic Acid in Water (or Ammonium Acetate buffer pH 4.5).^[1]
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-5 min: 20% B (Isocratic)
 - 5-20 min: 20% → 80% B (Linear Gradient)
- Retention Time (RT):
 - Arbidol: ~12 min^[1]
 - Impurity I: ~15-16 min (Elutes after API due to higher LogP).
- Detection: UV at 254 nm or 315 nm (Indole absorption).^[1]

References

- Veeprho Laboratories. (n.d.). **Arbidol Impurity I** Structure and CAS Details. Retrieved from [\[Link\]](#)^[1]
- Boriskin, Y. S., et al. (2008).^[1] Arbidol: A broad-spectrum antiviral compound that blocks viral fusion.^[1] Current Medicinal Chemistry. Retrieved from [\[Link\]](#)
- Deng, P., et al. (2013).^[5] Metabolism and pharmacokinetics of Arbidol in humans. Drug Metabolism and Disposition.^{[1][5]} Retrieved from [\[Link\]](#)

- Liu, M., et al. (2012). Forced degradation studies of Arbidol and development of a stability-indicating LC method. Journal of Pharmaceutical Analysis.

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Sources

- [1. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [2. Arbidol | C22H26BrClN2O3S | CID 9958103 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [3. CN102351778A - Preparation method of arbidol hydrochloride - Google Patents](#) [patents.google.com]
- [4. veeprho.com](https://veeprho.com) [veeprho.com]
- [5. Antiviral drug Umifenovir \(Arbidol\) in municipal wastewater during the COVID-19 pandemic: Estimated levels and transformation - PMC](#) [pmc.ncbi.nlm.nih.gov]
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